

Technical Monograph: Methyl 3-phenethylaminobutanoate

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Compound of Interest

Compound Name: *Methyl 3-[(2-phenylethyl)amino]butanoate*

CAS No.: 182558-96-9

Cat. No.: B3111490

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Optimized Synthesis, Chiral Resolution, and Application in Peptidomimetic Drug Design

Executive Summary & Chemical Identity

Methyl 3-phenethylaminobutanoate is a critical intermediate in the synthesis of

-amino acids, a class of compounds gaining prominence in drug development for their role in constructing

-peptides. Unlike natural

-peptides,

-peptides exhibit remarkable stability against proteolytic degradation, making them ideal candidates for peptidomimetic drugs.

This compound functions primarily as a chiral building block. Its secondary amine structure allows for further functionalization, while the ester group provides a handle for cyclization or

peptide coupling.

Chemical Data Table

Property	Specification
Chemical Name	Methyl 3-[(2-phenylethyl)amino]butanoate
CAS Number	182558-96-9
Molecular Formula	
Molecular Weight	221.30 g/mol
SMILES	<chem>CC(NCCC1=CC=CC=C1)CC(OC)=O</chem>
Physical State	Pale yellow oil (Standard conditions)
Solubility	Soluble in MeOH, DCM, EtOAc; sparingly soluble in water
pKa (Predicted)	~9.2 (Amine conjugate acid)

Synthesis & Production Protocols

The synthesis of Methyl 3-phenethylaminobutanoate relies on the aza-Michael addition, a reaction with 100% atom economy. However, achieving high yields requires overcoming the steric hindrance of the

-methyl group on the crotonate acceptor.

Optimized Aza-Michael Addition (Chemical Route)

Principle: The nucleophilic amine (phenethylamine) attacks the

-carbon of the

-unsaturated ester (methyl crotonate).

Causality in Experimental Design:

- **Solvent Choice (Methanol):** Unlike aprotic solvents, methanol acts as a hydrogen-bond donor to the carbonyl oxygen of the crotonate. This lowers the LUMO energy of the alkene,

effectively activating it for nucleophilic attack without requiring harsh Lewis acids.

- **Stoichiometry:** A slight excess of the amine (1.1 equiv) drives the equilibrium forward, compensating for the reversibility of the Michael addition.

Protocol:

- **Charge:** In a dry round-bottom flask, dissolve Methyl crotonate (1.0 equiv) in anhydrous Methanol (5 mL/mmol).
- **Addition:** Add 2-Phenylethanamine (1.1 equiv) dropwise at

to minimize potential polymerization side-reactions.
- **Reaction:** Allow the mixture to warm to room temperature and stir for 24 hours. Monitor via TLC (SiO₂, 10% MeOH/DCM).
- **Workup:** Concentrate in vacuo. The excess amine can be removed via high-vacuum distillation or column chromatography (eluting with EtOAc/Hexanes).

Enantioselective Enzymatic Resolution (Biocatalytic Route)

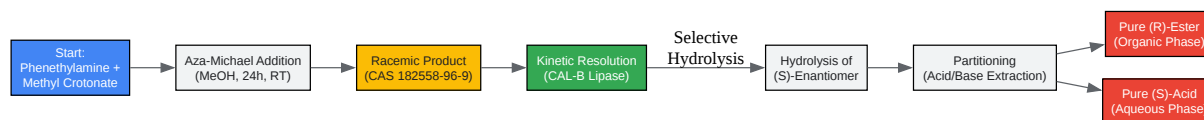
Since the chemical route yields a racemate, pharmaceutical applications require kinetic resolution to isolate the active (R)- or (S)-enantiomer.

Self-Validating System:

- **Catalyst:** *Candida antarctica* Lipase B (CAL-B, immobilized as Novozym 435).^{[1][2]}
- **Mechanism:** CAL-B shows high enantioselectivity for

-amino esters. It preferentially hydrolyzes the (S)-ester (typically), leaving the (R)-ester intact, or vice versa depending on solvent conditions.

Workflow Diagram (DOT):



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Figure 1: Integrated workflow for the synthesis and lipase-catalyzed kinetic resolution of Methyl 3-phenethylaminobutanoate.

Applications in Drug Development

The specific value of CAS 182558-96-9 lies in its structural versatility.

- **-Peptide Synthesis:** The free amine can be coupled with other amino acids, while the methyl ester protects the C-terminus. The resulting

-peptides form stable helices (e.g., the 14-helix) that mimic protein secondary structures but resist enzymatic degradation in vivo.
- **Chiral Auxiliaries:** The phenethyl group serves as a bulky hydrophobic anchor, influencing the folding of the resulting peptidomimetic.
- **Heterocyclic Synthesis:** Cyclization of the

-amino ester yields

-lactams (via ester hydrolysis and dehydration), which are the core scaffolds of penicillin-class antibiotics.

Analytical Quality Control (QC)

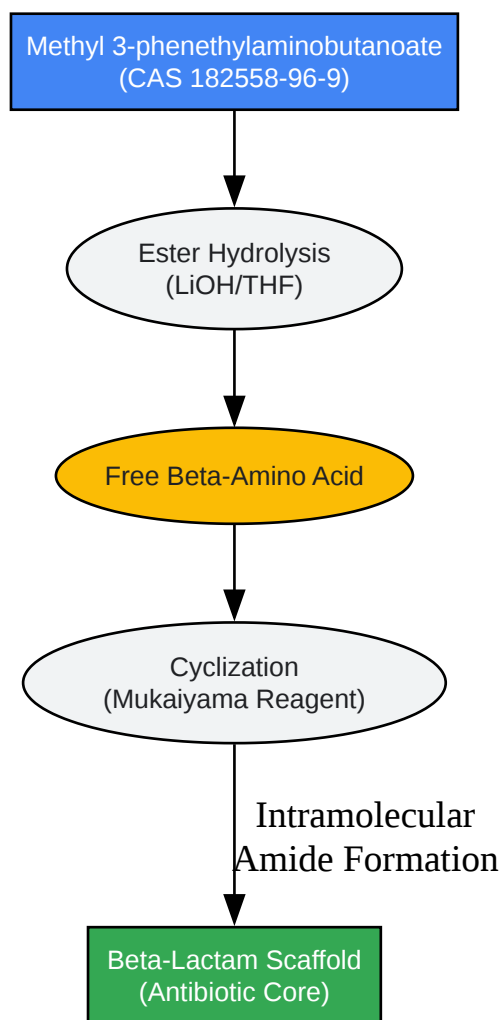
To ensure the integrity of the compound for research use, the following analytical parameters must be met.

Method	Expected Signal / Criteria
1H NMR (CDCl3)	7.2-7.3 (m, 5H, Ar-H), 3.66 (s, 3H, OMe), 3.15 (m, 1H, -CH), 2.8-2.9 (m, 4H,), 2.4 (dd, 2H,), 1.1 (d, 3H,).
HPLC (Chiral)	Column: Chiralcel OD-H. Mobile Phase: Hexane/IPA (90:10). Flow: 0.5 mL/min. Separation of enantiomers required for resolution verification.
Mass Spectrometry	ESI+: .

Signaling Pathway / Mechanism of Action (Contextual)

In the context of drug design, this molecule often acts as a precursor. Below is the logic flow for its conversion into a bioactive

-lactam scaffold.



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Figure 2: Synthetic pathway from CAS 182558-96-9 to bioactive beta-lactam scaffolds.

Safety & Handling

- Hazard Classification: Irritant (Skin/Eye).
- Storage: Store at 2-8°C under inert atmosphere (Argon/Nitrogen) to prevent amine oxidation or ester hydrolysis.
- PPE: Nitrile gloves, safety goggles, and lab coat are mandatory. Handle in a fume hood due to the volatility of the starting material (methyl crotonate).

References

- Bartoli, G., et al. (2005). "Michael Addition of Amines to

-Unsaturated Esters Promoted by

in Aqueous Sodium Dodecyl Sulfate: A Green and Chemoselective Procedure." Journal of Organic Chemistry. [[Link](#)]

- Gotor, V., et al. (2000). "Enzymatic Kinetic Resolution of α -Amino Esters." Tetrahedron: Asymmetry. (Contextual grounding for CAL-B resolution protocols).

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